

Ro 31-8220 mesylate stability in DMSO solution

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Compound of Interest

Compound Name: Ro 31-8220 mesylate

Cat. No.: B1683856

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Technical Support Center: Ro 31-8220 Mesylate

This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions regarding the stability of **Ro 31-8220 mesylate** in DMSO solution.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **Ro 31-8220 mesylate**?

A1: **Ro 31-8220 mesylate** is soluble in DMSO and some other organic solvents.^[1] For laboratory research, DMSO is commonly used to prepare stock solutions at concentrations up to 100 mM.^[2] It is important to use fresh, high-quality DMSO, as moisture-absorbing DMSO can reduce the solubility of the compound.^[3]

Q2: What are the recommended storage conditions for **Ro 31-8220 mesylate** powder?

A2: The solid form of **Ro 31-8220 mesylate** should be stored at -20°C under desiccating conditions.^{[1][2]} When stored properly, the powder is stable for at least four years.^[4]

Q3: How should I store **Ro 31-8220 mesylate** stock solutions in DMSO?

A3: For optimal stability, DMSO stock solutions of **Ro 31-8220 mesylate** should be aliquoted to avoid repeated freeze-thaw cycles and stored at low temperatures.^{[3][5]} Specific storage recommendations vary slightly by supplier, but generally, storage at -20°C or -80°C is advised for long-term stability.

Q4: How long is the **Ro 31-8220 mesylate** DMSO stock solution stable at different temperatures?

A4: The stability of **Ro 31-8220 mesylate** in DMSO is dependent on the storage temperature. For long-term storage, -80°C is recommended, where it can be stable for up to a year.[3][6] At -20°C, stability is reported to be between one to six months.[3][5][6][7][8] For short-term storage, solutions may be kept at 4°C for up to two weeks.[5] It is always best practice to prepare fresh solutions for experiments or use a recently prepared stock.

Troubleshooting Guide

Q1: I observed precipitation in my **Ro 31-8220 mesylate** DMSO stock solution after thawing. What should I do?

A1: Precipitation upon thawing can occur if the compound's solubility limit is exceeded or if the DMSO has absorbed moisture.[3] Before use, allow the vial to equilibrate to room temperature for at least one hour.[5] You can try to redissolve the precipitate by gently warming the solution and vortexing. If the precipitate does not dissolve, it is recommended to prepare a fresh stock solution using anhydrous DMSO.

Q2: My **Ro 31-8220 mesylate** solution has changed color. Is it still usable?

A2: A significant color change may indicate degradation of the compound. Ro 31-8220 is a red solid.[8] While slight color variations can occur, a noticeable change could impact the compound's activity. If you observe a significant color change, it is advisable to prepare a fresh stock solution to ensure the integrity of your experiments.

Q3: I'm seeing inconsistent results in my cell-based assays using **Ro 31-8220 mesylate**. Could this be related to solution stability?

A3: Yes, inconsistent results can be a sign of compound degradation or improper storage. To minimize variability, it is crucial to follow proper handling procedures. Prepare aliquots of your stock solution to avoid multiple freeze-thaw cycles.[3][5] Whenever possible, prepare and use solutions on the same day.[5] If issues persist, using a freshly prepared stock solution from powder is recommended.

Data Summary

Table 1: Storage and Stability of **Ro 31-8220 Mesylate** in DMSO

Storage Form	Temperature	Duration	Recommendations
Solid (Powder)	-20°C	Up to 4 years	Store under desiccating conditions. [1] [4]
DMSO Stock Solution	-80°C	6 months to 1 year	Aliquot to avoid freeze-thaw cycles. [3] [5] [6]
DMSO Stock Solution	-20°C	1 to 6 months	Aliquot to avoid freeze-thaw cycles. [3] [5] [7] [8]
DMSO Stock Solution	4°C	Up to 2 weeks	For short-term use. [5]

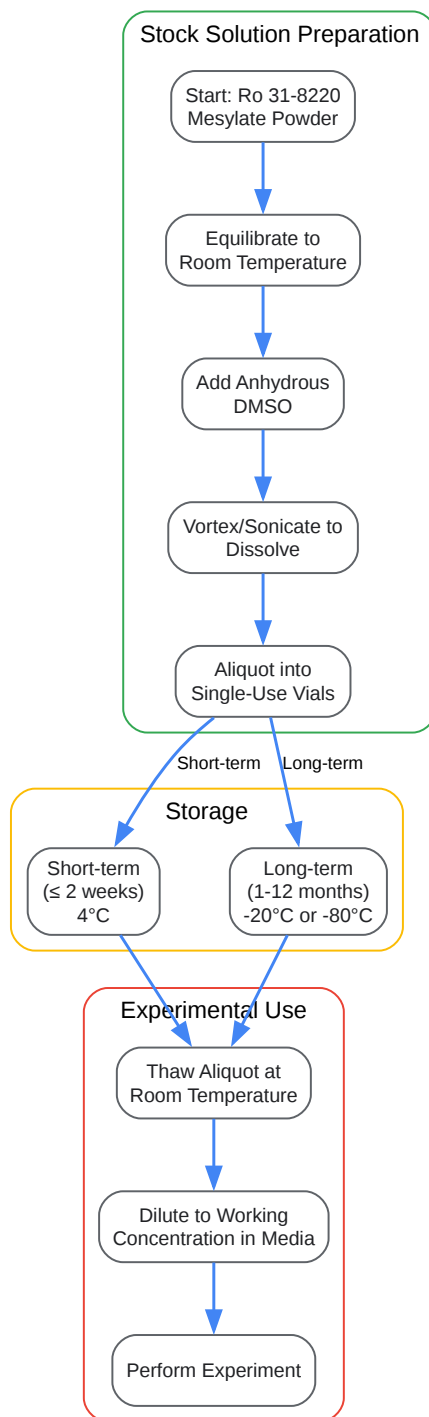
Experimental Protocols

Protocol for Preparation of **Ro 31-8220 Mesylate** Stock Solution in DMSO

- Equilibration: Allow the vial of solid **Ro 31-8220 mesylate** to equilibrate to room temperature for at least 1 hour before opening.[\[5\]](#)
- Dissolution: Add the appropriate volume of fresh, anhydrous DMSO to the vial to achieve the desired concentration (e.g., up to 100 mM).[\[2\]](#)
- Solubilization: Gently vortex or sonicate the solution to ensure the compound is fully dissolved.
- Aliquoting: Dispense the stock solution into smaller, single-use aliquots in tightly sealed vials.
- Storage: Store the aliquots at -20°C or -80°C, protected from light.[\[7\]](#)[\[8\]](#)

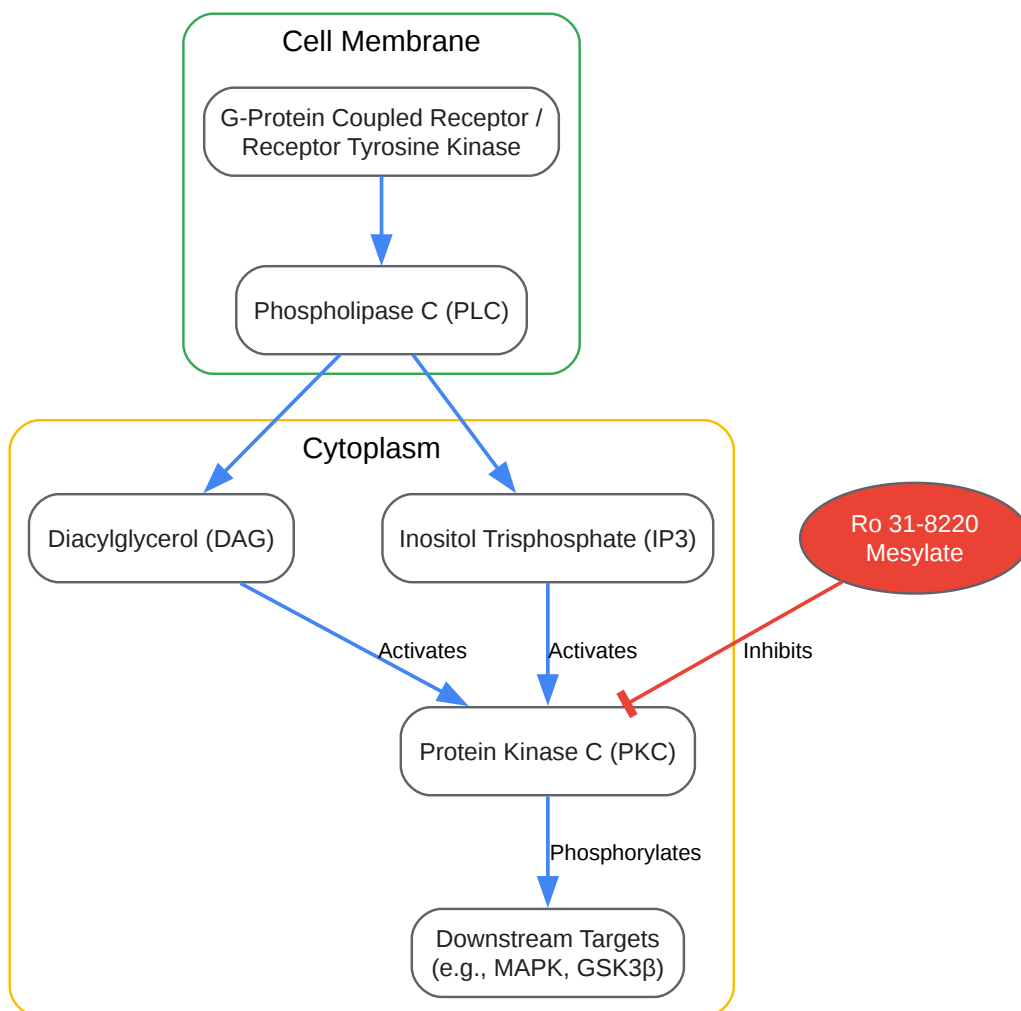
Visualizations

Experimental Workflow for Handling Ro 31-8220 Mesylate

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Caption: Workflow for preparing, storing, and using **Ro 31-8220 mesylate** solutions.

Ro 31-8220 Inhibition of the PKC Signaling Pathway



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Caption: **Ro 31-8220 mesylate** as an inhibitor of Protein Kinase C (PKC) signaling.

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References

- 1. Ro 31-8220 mesylate (Bisindolylmaleimide IX), Protein kinase inhibitor (CAS 138489-18-6) | Abcam [abcam.com]
- 2. rndsystems.com [rndsystems.com]
- 3. selleckchem.com [selleckchem.com]
- 4. caymanchem.com [caymanchem.com]
- 5. Ro 31-8220 mesylate|138489-18-6|COA [dcchemicals.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. merckmillipore.com [merckmillipore.com]
- 8. Ro-31-8220 [sigmaaldrich.com]
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